

# Proper Disposal of STM2120: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: STM2120

Cat. No.: B12387800

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For immediate reference, **STM2120** and its containers must be disposed of as hazardous waste through an approved waste disposal plant.<sup>[1]</sup> It is crucial to prevent its release into the environment due to its high toxicity to aquatic life.<sup>[1]</sup>

This document provides a comprehensive guide to the proper disposal procedures for **STM2120**, a compound used in laboratory research. Adherence to these protocols is essential to ensure the safety of laboratory personnel, the community, and the environment. The information presented is based on the material's safety data sheet and general best practices for hazardous waste management in a research setting.

## Hazard Profile and Safety Precautions

**STM2120** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Before handling, it is imperative to be familiar with the following safety information:

Hazard Classification	Precautionary Statements
Acute toxicity, Oral (Category 4)	P264: Wash skin thoroughly after handling.[1]
Acute aquatic toxicity (Category 1)	P270: Do not eat, drink or smoke when using this product.[1]
Chronic aquatic toxicity (Category 1)	P273: Avoid release to the environment.[1]
P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [1]	
P330: Rinse mouth.[1]	
P391: Collect spillage.[1]	
P501: Dispose of contents/ container to an approved waste disposal plant.[1]	

Personal Protective Equipment (PPE): When handling **STM2120**, always wear appropriate PPE, including safety goggles with side-shields, protective gloves, and impervious clothing.[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[1]

## Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **STM2120** waste, including pure compound, contaminated materials, and empty containers.

### 1. Waste Segregation and Collection:

- Designated Waste Container: All **STM2120** waste must be collected in a designated, properly labeled hazardous waste container. The container must be compatible with the chemical and sealable.[2]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**STM2120**." [2] The date the container was first used for waste accumulation should also be recorded.

- Incompatible Materials: Do not mix **STM2120** waste with incompatible materials such as strong acids/alkalis or strong oxidizing/reducing agents.[\[1\]](#)
- Types of Waste:
  - Unused/Expired **STM2120**: Collect in the original container if possible, or in a compatible, sealed container.
  - Contaminated Labware: Disposable items such as pipette tips, gloves, and bench paper that are contaminated with **STM2120** should be placed in the designated hazardous waste container.
  - Contaminated Sharps: Needles, syringes, or other sharps contaminated with **STM2120** must be disposed of in an approved sharps container that is then treated as hazardous waste.
  - Solutions: Aqueous solutions containing **STM2120** must be collected as hazardous waste. Do not dispose of these solutions down the drain.[\[2\]](#)

## 2. Storage in a Satellite Accumulation Area (SAA):

- Location: Store the sealed hazardous waste container in a designated Satellite Accumulation Area within the laboratory.[\[2\]](#)[\[3\]](#)
- Volume Limits: The amount of hazardous waste in an SAA is typically limited to a maximum of 55 gallons.[\[3\]](#) However, for acutely toxic chemicals, which may include **STM2120** depending on local regulations, the limit can be as low as one quart.[\[3\]](#)
- Secondary Containment: Liquid hazardous waste containers should be kept in secondary containment bins to prevent spills.[\[2\]](#)

## 3. Arranging for Disposal:

- Contact Environmental Health and Safety (EHS): Once the waste container is full or you are nearing the SAA volume limit, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.[\[2\]](#)[\[3\]](#)

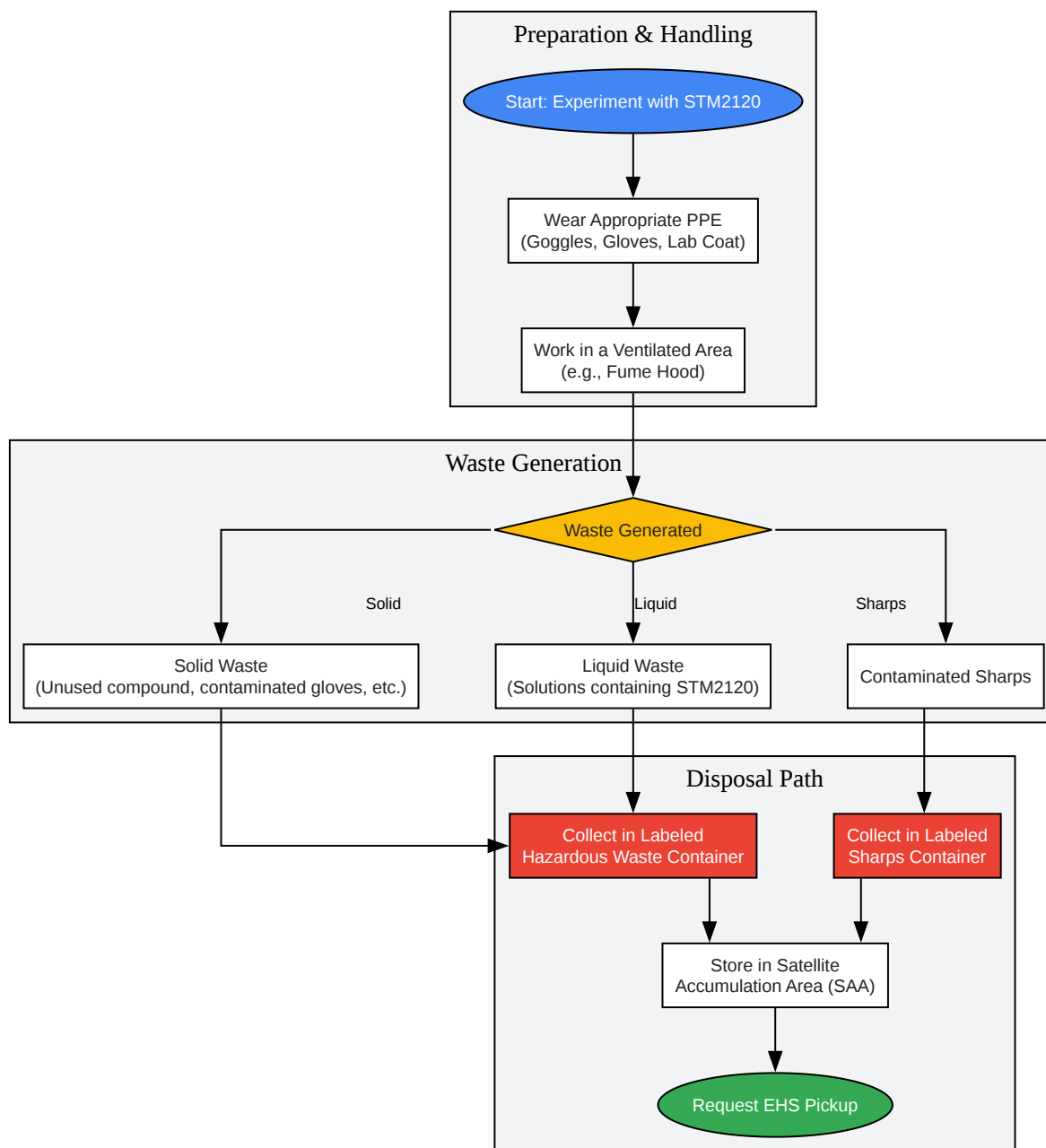
- **Waste Pickup Request:** Follow your institution's specific procedures for requesting a hazardous waste pickup, which often involves submitting an online form.
- **Professional Disposal:** The EHS department will ensure the waste is transported to a licensed hazardous waste disposal company for proper treatment and disposal in accordance with federal and state regulations.<sup>[3]</sup>

#### 4. Spill Management:

In the event of a spill, collect the spillage and dispose of it as hazardous waste.<sup>[1]</sup> Ensure the area is cleaned and decontaminated. For significant spills, notify your institution's EHS department immediately.<sup>[2]</sup>

## Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process and workflow for the proper handling and disposal of **STM2120** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **STM2120** waste.

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## References

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